

Best practices for long-term storage of BMS-986365

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Compound of Interest

Compound Name: BMS-986365

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Technical Support Center: BMS-986365

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **BMS-986365**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **BMS-986365** powder?

A1: For long-term stability, **BMS-986365** in its powdered form should be stored at -20°C for up to 3 years.[\[1\]](#)

Q2: How should I store stock solutions of **BMS-986365**?

A2: Stock solutions of **BMS-986365** can be stored at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)[\[2\]](#) It is recommended to aliquot the stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q3: What is the recommended solvent for preparing stock solutions?

A3: Dimethyl sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **BMS-986365**.[\[1\]](#) A concentration of 100 mg/mL in fresh DMSO has been reported.[\[1\]](#) It is important to use fresh, moisture-free DMSO as absorbed moisture can reduce the solubility of the compound.[\[1\]](#)

Q4: Can I store diluted working solutions of **BMS-986365**?

A4: It is recommended to use mixed working solutions immediately for optimal results.^[1] For in vivo studies, for example, a mixed solution in corn oil should be used immediately.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving BMS-986365 Powder	1. Inappropriate solvent. 2. Low-quality or old solvent. 3. Compound has degraded due to improper storage.	1. Ensure you are using the recommended solvent, such as fresh DMSO. 2. Use fresh, high-purity, anhydrous DMSO. Moisture can affect solubility. ^[1] 3. Verify the storage conditions and age of the compound. If degradation is suspected, use a fresh vial.
Precipitation Observed in Stock Solution After Thawing	1. Solution was not fully dissolved initially. 2. Repeated freeze-thaw cycles. 3. Solvent evaporation.	1. Gently warm the solution and vortex to ensure complete dissolution before use. 2. Aliquot stock solutions into smaller, single-use volumes to avoid multiple freeze-thaw cycles. ^[1] 3. Ensure vials are tightly sealed to prevent solvent evaporation.
Inconsistent Experimental Results	1. Degradation of BMS-986365 due to improper storage or handling. 2. Inaccurate concentration of the stock solution.	1. Review storage and handling procedures. Always use freshly prepared dilutions from a properly stored stock solution. 2. Re-measure the concentration of the stock solution. If in doubt, prepare a fresh stock solution from a new vial of powder.

Quantitative Data Summary

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1]
Stock Solution in Solvent	-80°C	1 year	[1]
Stock Solution in Solvent	-20°C	1 month	[1][2]

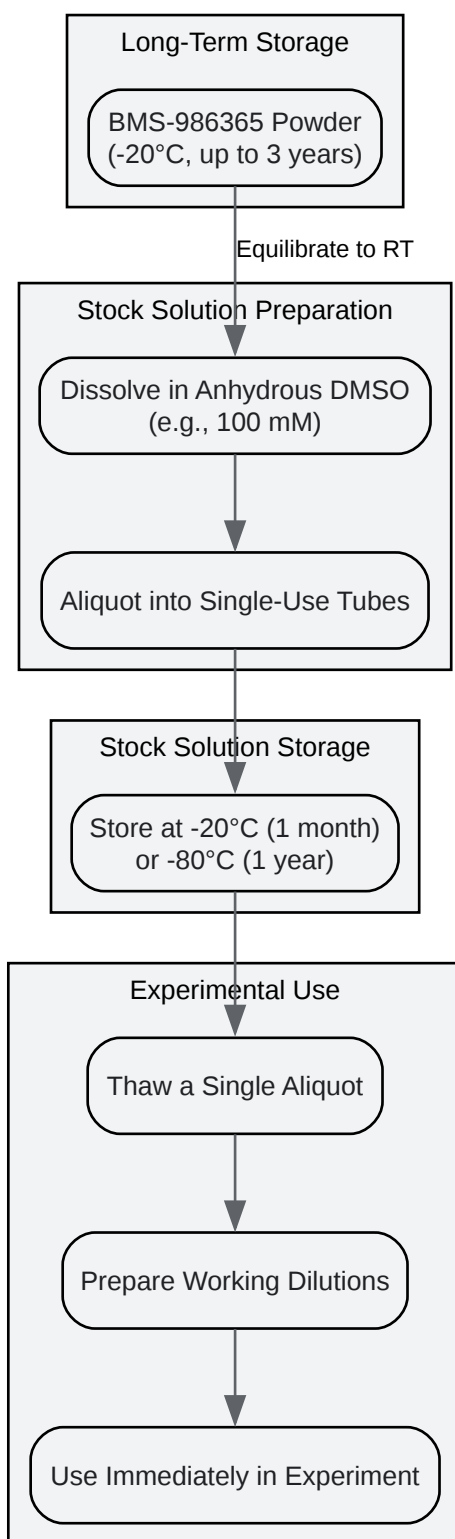
Experimental Protocols

Protocol 1: Preparation of **BMS-986365** Stock Solution (100 mM in DMSO)

- Materials:
 - BMS-986365** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 - Allow the vial of **BMS-986365** powder to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of **BMS-986365** powder in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to achieve a 100 mM concentration.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution.
 - Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.

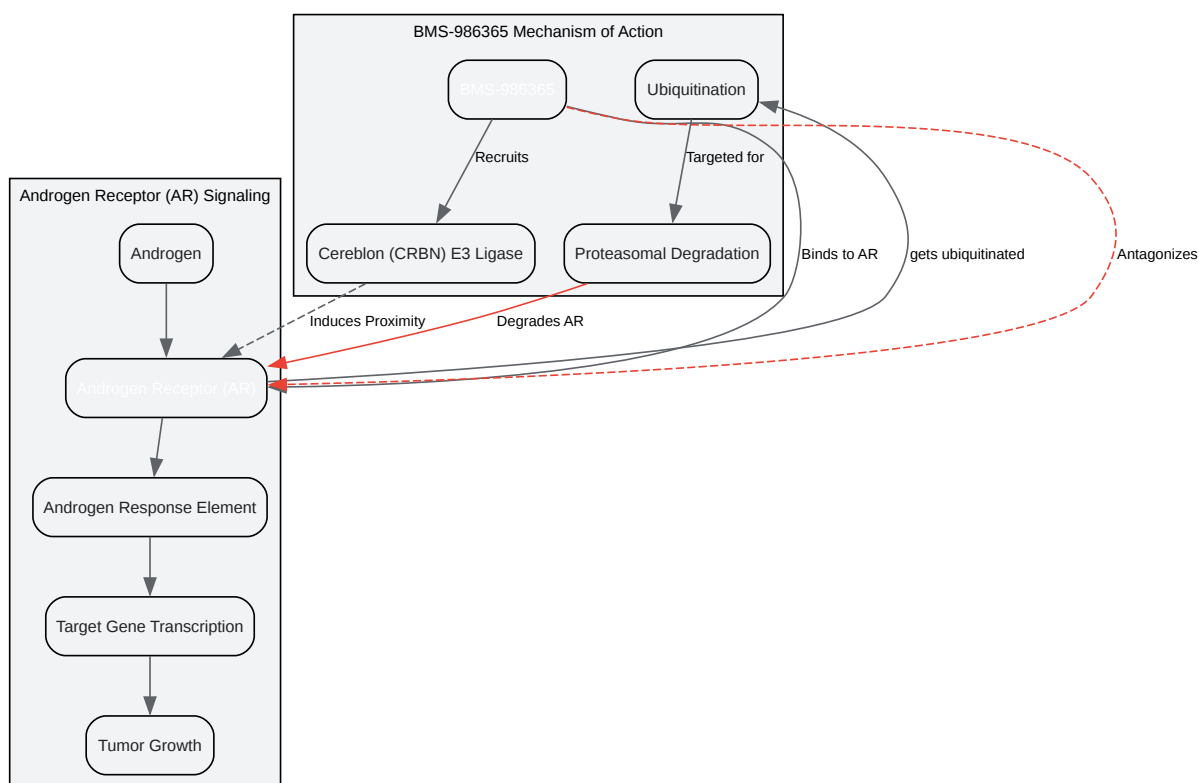
6. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).^{[1][2]}

Visualizations



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Caption: Recommended workflow for the storage and preparation of **BMS-986365** for experimental use.



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Caption: Dual mechanism of action of **BMS-986365**: AR degradation and antagonism.

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